

An In-depth Technical Guide to the Physical Properties of N-benzyloctadecanamide Powder

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Compound of Interest

Compound Name: *N-benzyloctadecanamide*

Cat. No.: *B1649356*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **N-benzyloctadecanamide** powder, a secondary metabolite found in *Lepidium meyenii* (Maca).^[1]^[2] The information is curated for researchers, scientists, and professionals in drug development who require a thorough understanding of this compound's physical characteristics for handling, formulation, and experimental design.

Core Physical Properties

N-benzyloctadecanamide, also known as N-benzylstearamide, is a white solid powder at room temperature.^[1]^[3] Its fundamental physical characteristics are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Source
Molecular Formula	C25H43NO	[1][3][4]
Molecular Weight	373.61 g/mol	[1]
CAS Number	5327-45-7	[1][3][4]
Appearance	White solid/powder	[1][3]
Relative Density	0.913 g/cm ³	[1]
Melting Point	Data points to a publication by Mod, Magne, et al., 1962 for N-benzylstearamide. A similar compound, N-Benzylbenzamide, has a melting point of 104-106 °C.	[5][6]
Boiling Point	Not explicitly found in the search results.	
Solubility	Slightly soluble to soluble in DMSO. Soluble in Chloroform, Dichloromethane, Ethyl Acetate, and Acetone.	[1][7]

Experimental Protocols

Detailed methodologies for determining the key physical properties of **N-benzyloctadecanamide** powder are outlined below. These protocols are based on standard laboratory practices for powder characterization.

Determination of Melting Point

The melting point of **N-benzyloctadecanamide** powder can be determined using a capillary melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of the dry **N-benzyl octadecanamide** powder is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure accurate measurement.
- **Observation:** The temperature at which the powder first begins to melt and the temperature at which the entire sample becomes a clear liquid are recorded. This range represents the melting point of the substance.

Determination of Solubility

The solubility of **N-benzyl octadecanamide** powder in various solvents can be determined through systematic observation.

Methodology:

- **Solvent Selection:** A range of solvents of varying polarities (e.g., water, ethanol, DMSO, acetone, chloroform, dichloromethane) should be selected.
- **Sample Preparation:** A known mass of **N-benzyl octadecanamide** powder (e.g., 1 mg) is placed into a series of test tubes.
- **Solvent Addition:** A measured volume of each solvent (e.g., 1 mL) is added to the respective test tubes.
- **Mixing:** The tubes are agitated, for instance by vortexing or sonication, to facilitate dissolution. Gentle warming can be applied if necessary.
- **Observation:** The solubility is determined by visual inspection. The solution is classified as "soluble," "slightly soluble," or "insoluble" based on the clarity of the resulting mixture. For quantitative analysis, the maximum mass of solute that can be dissolved in a given volume of solvent can be determined by adding small, known quantities of the powder until saturation is reached.

Determination of Bulk Density

The bulk density of **N-benzyloctadecanamide** powder can be determined using a graduated cylinder.

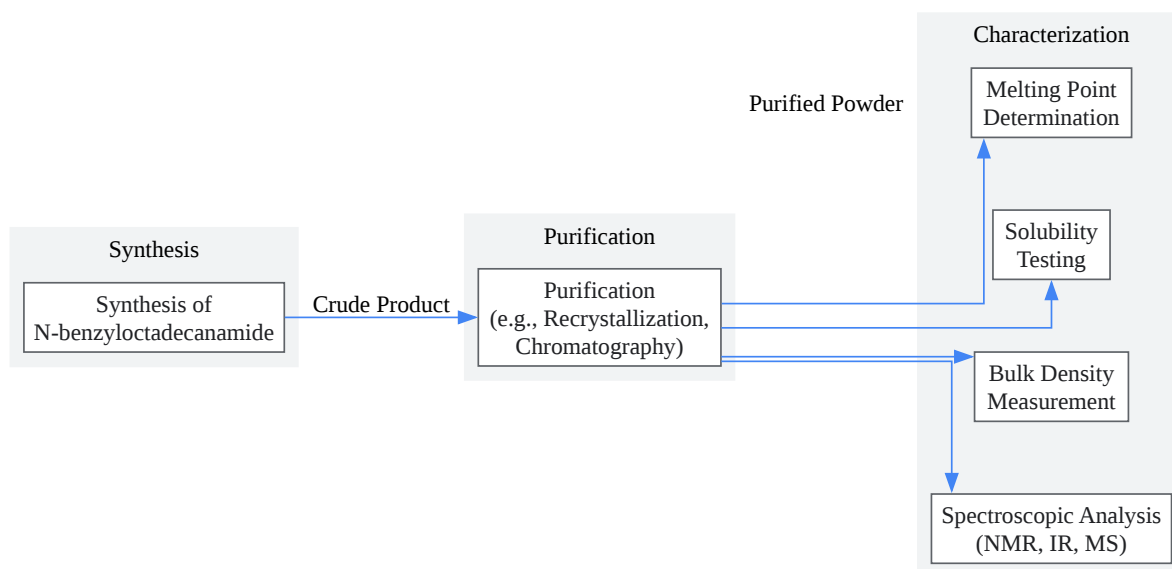
Methodology:

- **Sample Preparation:** A known mass of the powder is carefully weighed.
- **Volume Measurement:** The powder is gently poured into a graduated cylinder, and the initial volume is recorded. Care should be taken to avoid compacting the powder.
- **Calculation:** The bulk density is calculated by dividing the mass of the powder by the volume it occupies in the graduated cylinder.
- **Tapped Density (Optional):** To determine the tapped density, the graduated cylinder containing the powder is mechanically tapped a specified number of times until the volume of the powder no longer changes. The tapped density is then calculated by dividing the mass by the final, compacted volume.

Visualizations

Experimental Workflow for Characterization of N-benzyloctadecanamide

The following diagram illustrates a typical experimental workflow for the synthesis and characterization of **N-benzyloctadecanamide** powder.



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A typical experimental workflow for the synthesis and characterization of **N-benzyl octadecanamide**.

This guide provides a foundational understanding of the physical properties of **N-benzyl octadecanamide** powder. For further, more specific applications, it is recommended that researchers conduct their own analyses to confirm these properties under their specific experimental conditions.

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